

Technical Support Center: Photostability and Fading of Disperse Yellow 211

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Compound of Interest

Compound Name: Disperse yellow 211

CAS No.: 86836-02-4

Cat. No.: B15599773

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the photostability and fading of **Disperse Yellow 211**.

Troubleshooting Guides

This section addresses common issues encountered during photostability experiments with **Disperse Yellow 211**.

Problem	Potential Cause	Recommended Solution
Inconsistent Fading Results Between Samples	Non-uniform light exposure in the testing chamber.	Ensure samples are mounted at the same distance from the light source and that the light intensity is uniform across the sample area. Rotate sample holders if the equipment allows. [1]
Variations in dye concentration or fabric treatment.	Prepare all samples from the same dye bath and ensure consistent fabric pre-treatment and finishing processes.	
Fluctuations in temperature and humidity.	Monitor and control the temperature and humidity within the test chamber according to standard test methods like ISO 105-B02, as these factors can influence the rate of fading. [2] [3]	
Color Change Does Not Match Expected Lightfastness Rating	Incorrect light source or filter combination.	Verify that the xenon arc lamp is equipped with the correct filters to simulate natural daylight (D65) as specified in ISO 105-B02. [4] [5]
Incorrect assessment of fading.	Use standardized Blue Wool references for comparison and assess color change under controlled lighting conditions using a grey scale for assessing change in colour. [6] [7]	
Presence of impurities or other chemicals.	Ensure the dye and substrate are free from contaminants	

	that could act as photosensitizers or quenchers.	
Accelerated or Unexpectedly High Fading	High light intensity.	Calibrate the light source to the irradiance levels specified in the chosen standard (e.g., 42 W/m ² for ISO 105-B02).[4]
Presence of moisture.	Control the relative humidity as specified in the test method, as moisture can accelerate the photofading of some dyes.[8]	
Phototendering of the substrate.	While polyester is relatively resistant, high-intensity UV radiation can degrade the polymer, affecting the dye's stability. Consider using UV absorbers in the experimental setup if not part of the formulation being tested.	
Difficulty in Quantifying Color Change	Subjective visual assessment.	Use a spectrophotometer or colorimeter to obtain quantitative color measurements (e.g., CIELAB values) before and after light exposure for a more objective assessment.
Non-uniform fading across the sample surface.	Improve the uniformity of light exposure and ensure the sample surface is clean and free of defects.	

Frequently Asked Questions (FAQs)

1. What is the expected lightfastness of **Disperse Yellow 211**?

Disperse Yellow 211 generally exhibits good to excellent lightfastness. According to ISO standards, its lightfastness rating is typically in the range of 6-7 on the Blue Wool scale (where 1 is very poor and 8 is outstanding).[9]

2. What factors can influence the photostability of **Disperse Yellow 211** in my experiments?

Several factors can affect the photostability of **Disperse Yellow 211**:

- **Substrate:** The type of fiber it is applied to is crucial. Disperse dyes, including Yellow 211, are primarily used for polyester, which generally provides a stable environment for the dye.
- **Dye Concentration:** The depth of the shade can impact fading; lighter shades may appear to fade more quickly.[3]
- **UV Absorbers and Finishing Agents:** The presence of UV absorbers or certain finishing chemicals can enhance photostability.
- **Environmental Conditions:** High humidity and temperature can accelerate the fading process.[3]
- **Light Source and Intensity:** The spectral output and intensity of the light source will directly affect the rate of photodegradation.[3]

3. What is the likely photodegradation mechanism of **Disperse Yellow 211**?

Disperse Yellow 211 is a single azo dye. The photodegradation of azo dyes is a complex process that can occur through photo-oxidation or photoreduction. The initial step often involves the absorption of photons, leading to the excitation of the dye molecule. This excited state can then react with oxygen or abstract hydrogen atoms from the surrounding substrate, leading to the cleavage of the azo bond ($-N=N-$) and subsequent breakdown of the molecule. This results in a loss of color. The specific photodegradation products for **Disperse Yellow 211** are not extensively documented in readily available literature.

4. How can I quantitatively measure the fading of **Disperse Yellow 211**?

Quantitative measurement of fading can be achieved by:

- Spectrophotometry/Colorimetry: Measure the color coordinates (e.g., CIELAB Lab) *of the sample before and after light exposure*. The color difference (ΔE) can then be calculated to quantify the change.[\[10\]](#)
- UV-Vis Spectroscopy: For dye solutions, the change in the absorbance maximum (λ_{max}) over time can be monitored to determine the kinetics of fading.[\[8\]](#)

5. What is the quantum yield of fading and how can I determine it?

The quantum yield of fading (or photodegradation) is the number of dye molecules that are degraded per photon of light absorbed.[\[11\]](#) To determine it, you need to measure:

- The rate of dye degradation (e.g., in molecules per second).
- The photon flux of the light source (in photons per second).
- The amount of light absorbed by the sample.

The formula is: $\Phi = (\text{Number of degraded molecules}) / (\text{Number of photons absorbed})$ [\[12\]](#)

This is a complex measurement that requires specialized equipment to measure the photon flux and the amount of light absorbed by the sample.

Data Presentation

Table 1: Fastness Properties of **Disperse Yellow 211**

Fastness Test	ISO Standard	Rating (1-8 for Light, 1-5 for others)
Light Fastness	ISO 105-B02	6-7
Washing Fastness	ISO 105-C06	5
Perspiration Fastness	ISO 105-E04	5
Ironing Fastness	ISO 105-X11	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4-5

Data compiled from various supplier technical data sheets.[\[9\]](#)

Experimental Protocols

Protocol 1: Determination of Lightfastness according to ISO 105-B02

This protocol outlines the general procedure for determining the colorfastness to light of textiles using a xenon arc lamp.

1. Objective: To assess the resistance of **Disperse Yellow 211** dyed on a substrate to the fading action of an artificial light source that simulates natural daylight.

2. Materials and Equipment:

- Xenon arc lamp testing apparatus (conforming to ISO 105-B02).[\[4\]](#)
- Blue Wool standards (references 1 to 8).[\[13\]](#)
- Grey Scale for assessing change in colour (ISO 105-A02).
- Specimen holders.
- Opaque masks.
- Dyed samples of **Disperse Yellow 211** on the desired substrate (e.g., polyester fabric).

3. Procedure:

- **Sample Preparation:** Cut specimens of the dyed fabric to the dimensions required by the specimen holders.
- **Mounting:** Mount the test specimens and a set of Blue Wool standards in the holders. Cover a portion of each specimen and Blue Wool standard with an opaque mask to serve as the unexposed reference.
- **Exposure Conditions:** Place the mounted specimens in the xenon arc tester. Set the test conditions as specified in ISO 105-B02. Common conditions include:
 - **Light Source:** Xenon arc lamp with filters to simulate D65 daylight.[4]
 - **Irradiance:** 42 W/m² (300-400 nm).[4]
 - **Temperature:** e.g., Black Panel Temperature (BPT) of 63 ± 3 °C.[4]
 - **Humidity:** Controlled effective humidity.
- **Exposure:** Expose the specimens and Blue Wool standards to the light source.
- **Assessment:** Periodically inspect the specimens. The test is complete when the contrast between the exposed and unexposed parts of the test specimen is equal to a specific grade on the Grey Scale, or when a specific Blue Wool standard has faded to a certain degree.
- **Evaluation:** Assess the change in color of the test specimen by comparing the contrast between the exposed and unexposed portions with the Grey Scale. The lightfastness rating is the number of the Blue Wool standard that shows a similar change in color.[6]

Protocol 2: Quantitative Measurement of Photofading using a Spectrophotometer

1. **Objective:** To quantify the color change of **Disperse Yellow 211** dyed fabric after exposure to a controlled light source.

2. Materials and Equipment:

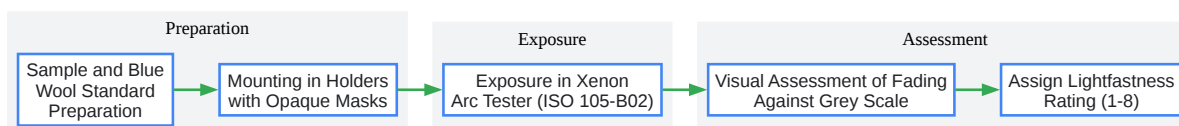
- Xenon arc lamp testing apparatus.

- Spectrophotometer or colorimeter with CIELAB color space measurement capability.
- Dyed fabric samples.

3. Procedure:

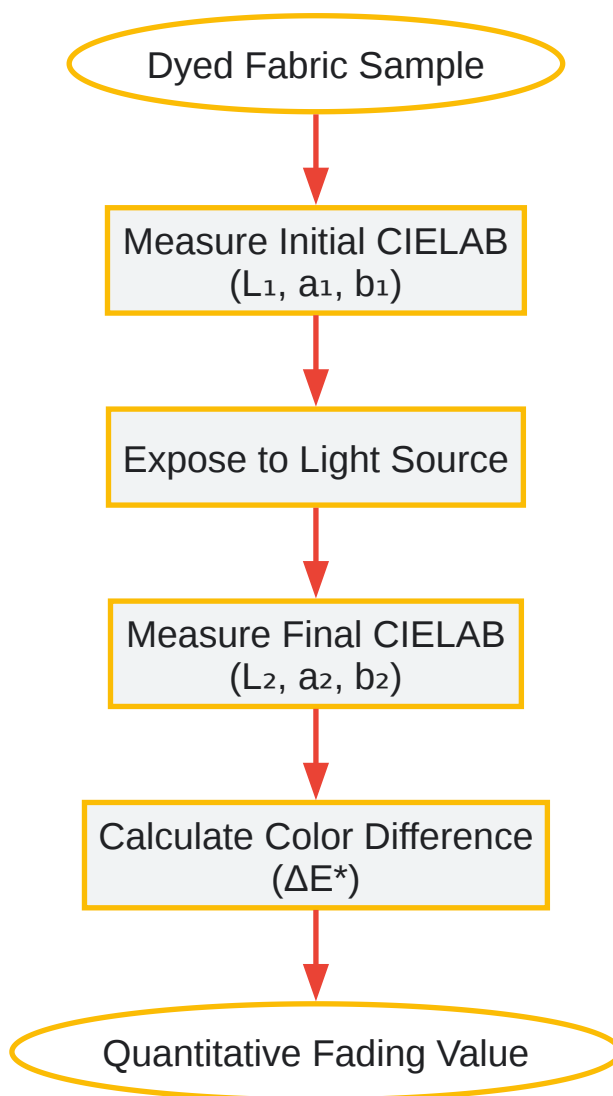
- Initial Measurement: Before light exposure, measure the CIELAB (L, a, b*) color values of at least three different areas of the dyed fabric. Record the average values as the initial color.
- Light Exposure: Expose the fabric samples in the xenon arc tester for a defined period or until a noticeable color change occurs.
- Final Measurement: After exposure, re-measure the CIELAB values of the same areas of the fabric that were initially measured.
- Calculation of Color Difference (ΔE):* Calculate the total color difference using the following formula: $\Delta E^* = \sqrt{(L_2 - L_1)^2 + (a_2 - a_1)^2 + (b_2 - b_1)^2}$ Where:
 - L_1, a_1, b_1 are the initial color values.
 - L_2, a_2, b_2 are the final color values. A higher ΔE value indicates a greater color change.

Visualizations



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Caption: Workflow for ISO 105-B02 Lightfastness Testing.



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Caption: Workflow for Quantitative Fading Measurement.

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